

Physicochemical Properties of Hex-5-en-3-ol: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *hex-5-en-3-ol*

Cat. No.: *B1330363*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **hex-5-en-3-ol** (CAS No: 688-99-3). The information is curated for professionals in research and development, offering detailed data, experimental methodologies, and a workflow for property determination.

Core Physicochemical Data

Hex-5-en-3-ol is a secondary alcohol with an unsaturated hydrocarbon chain. Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
IUPAC Name	hex-5-en-3-ol	[1]
Boiling Point	132.1 °C at 760 mmHg	
Melting Point	Data not readily available	
Density	0.83 g/cm ³	
Flash Point	44.8 °C	
Solubility	Limited solubility in water; soluble in organic solvents such as ethanol, acetone, and chloroform.[2] Quantitative data is not readily available.	

Spectral Data

Detailed spectral information is crucial for the identification and characterization of **hex-5-en-3-ol**.

¹H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (¹H NMR) data provides insight into the hydrogen environments within the molecule.

- Source: Varian A-60[3]
- Solvent: Not specified in the available data.

Note: Specific chemical shifts (δ) and coupling constants (J) are available through spectral databases such as SpectraBase.

¹³C NMR Spectroscopy

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy identifies the different carbon environments in the molecule.

- Source of Sample: Aldrich Chemical Company, Inc., Milwaukee, Wisconsin[3]

Note: Detailed chemical shift information can be accessed through the SpectraBase library.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in **hex-5-en-3-ol**.

- Technique: CAPILLARY CELL: NEAT[3]
- Source of Sample: Aldrich Chemical Company, Inc., Milwaukee, Wisconsin[3]
- Key Peaks:
 - A broad peak characteristic of an O-H stretch (alcohol group) is expected around 3300-3500 cm^{-1} .
 - Peaks corresponding to C-H stretches from the alkyl and alkenyl groups are expected around 2850-3000 cm^{-1} and 3000-3100 cm^{-1} respectively.
 - A C=C stretch from the alkene group is expected around 1640-1680 cm^{-1} .
 - A C-O stretch is expected in the region of 1050-1250 cm^{-1} .

Note: The NIST/EPA Gas-Phase Infrared Database provides a viewable spectrum.[4]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physicochemical properties of **hex-5-en-3-ol**.

Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of **hex-5-en-3-ol** equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- A small amount of **hex-5-en-3-ol** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube or oil bath, ensuring the heat-transfer liquid is above the level of the sample.
- The apparatus is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous and rapid stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

Objective: To determine the mass per unit volume of **hex-5-en-3-ol**.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath with temperature control

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on the analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The mass of the pycnometer filled with water is then measured (m_2). The volume of the pycnometer can be calculated using the density of water at that temperature.
- The pycnometer is dried again and filled with **hex-5-en-3-ol**.
- The pycnometer is brought to the same temperature in the water bath as in step 2.
- The mass of the pycnometer filled with **hex-5-en-3-ol** is measured (m_3).
- The density (ρ) of **hex-5-en-3-ol** is calculated using the formula: $\rho = (m_3 - m_1) / ((m_2 - m_1) / \rho_{\text{water}})$ where ρ_{water} is the density of water at the experimental temperature.

Determination of Solubility (Qualitative)

Objective: To qualitatively assess the solubility of **hex-5-en-3-ol** in water and common organic solvents.

Apparatus:

- Test tubes
- Pipettes or droppers

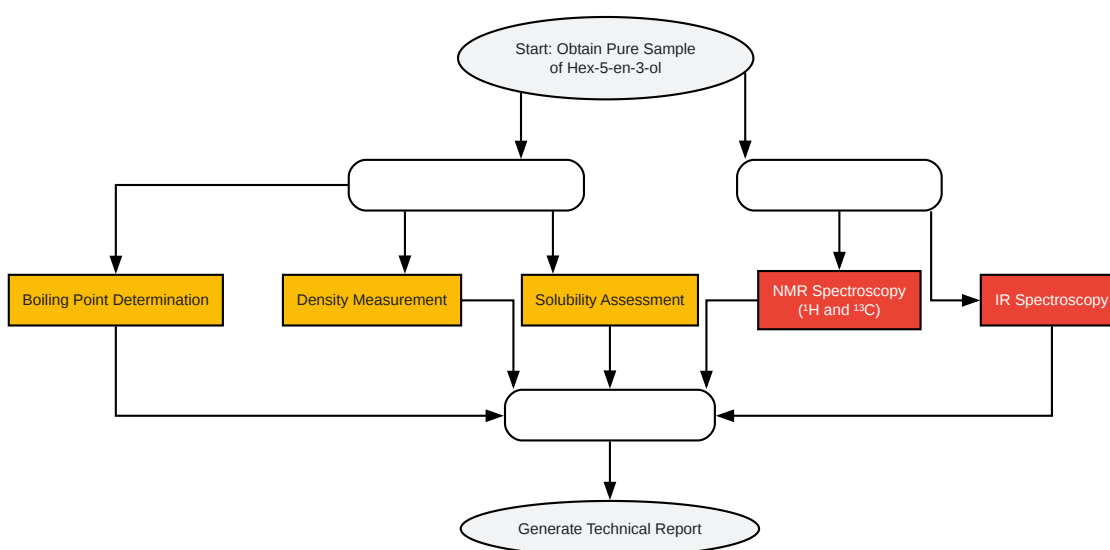
- Vortex mixer (optional)

Procedure:

- Approximately 1 mL of the solvent (e.g., water, ethanol, acetone, chloroform) is placed in a clean, dry test tube.
- A few drops of **hex-5-en-3-ol** are added to the solvent.
- The test tube is shaken vigorously or vortexed for a set period.
- The mixture is observed for the formation of a single, clear phase (miscible/soluble) or the presence of two distinct layers or cloudiness (immiscible/insoluble).
- The process is repeated with increasing amounts of **hex-5-en-3-ol** to estimate the degree of solubility.

Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive determination of the physicochemical properties of a liquid compound like **hex-5-en-3-ol**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physicochemical Property Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hex-5-en-3-ol | C₆H₁₂O | CID 136489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. 1-Hexen-3-ol(4798-44-1) ¹H NMR [m.chemicalbook.com]
- 4. Hex-5-en-3-ol [webbook.nist.gov]
- To cite this document: BenchChem. [Physicochemical Properties of Hex-5-en-3-ol: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330363#physicochemical-properties-of-hex-5-en-3-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com